

# A Comprehensive Technical Review of Qingdainone's Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Qingdainone

Cat. No.: B192220

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Qingdainone**, a natural product derived from the traditional Chinese medicine Qingdai (Indigo Naturalis), has garnered significant interest within the scientific community for its potential therapeutic applications, notably in the fields of oncology and immunology. This in-depth technical guide provides a comprehensive review of the chemical properties of **Qingdainone**, offering a centralized resource for researchers, scientists, and drug development professionals. This document details its structural and physicochemical characteristics, outlines relevant experimental protocols, and visualizes its engagement with key signaling pathways.

## Chemical and Physical Properties

**Qingdainone**, a purple powder in its solid form, is an alkaloid with the IUPAC name (6E)-6-(3-oxo-1H-indol-2-ylidene)indolo[2,1-b]quinazolin-12-one.<sup>[1]</sup> Its chemical structure consists of a rigid, planar system of fused heterocyclic rings. The compound is soluble in organic solvents such as dimethyl sulfoxide (DMSO), chloroform, and pyridine, and exhibits low solubility in water.<sup>[1][2][3][4][5]</sup> For optimal stability, **Qingdainone** should be stored at -20°C and protected from light.<sup>[2][3][4]</sup>

A summary of the key chemical and physical properties of **Qingdainone** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>23</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub>	[1][2][3][4][5][6][7][8]
Molecular Weight	363.37 g/mol	[2][3][4][7]
CAS Number	97457-31-3	[1][2][3][4][7]
Appearance	Purple powder / Solid	[1][4]
Solubility	Soluble in DMSO, Chloroform, Pyridine	[1][2][3][4][5]
Boiling Point	568.1°C at 760 mmHg	[4]
Density	1.47 g/cm <sup>3</sup>	[4]
Flash Point	297.4°C	[4]
LogP	3.274 - 3.7	[4][6]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	0	[4]
Complexity	785	[4]

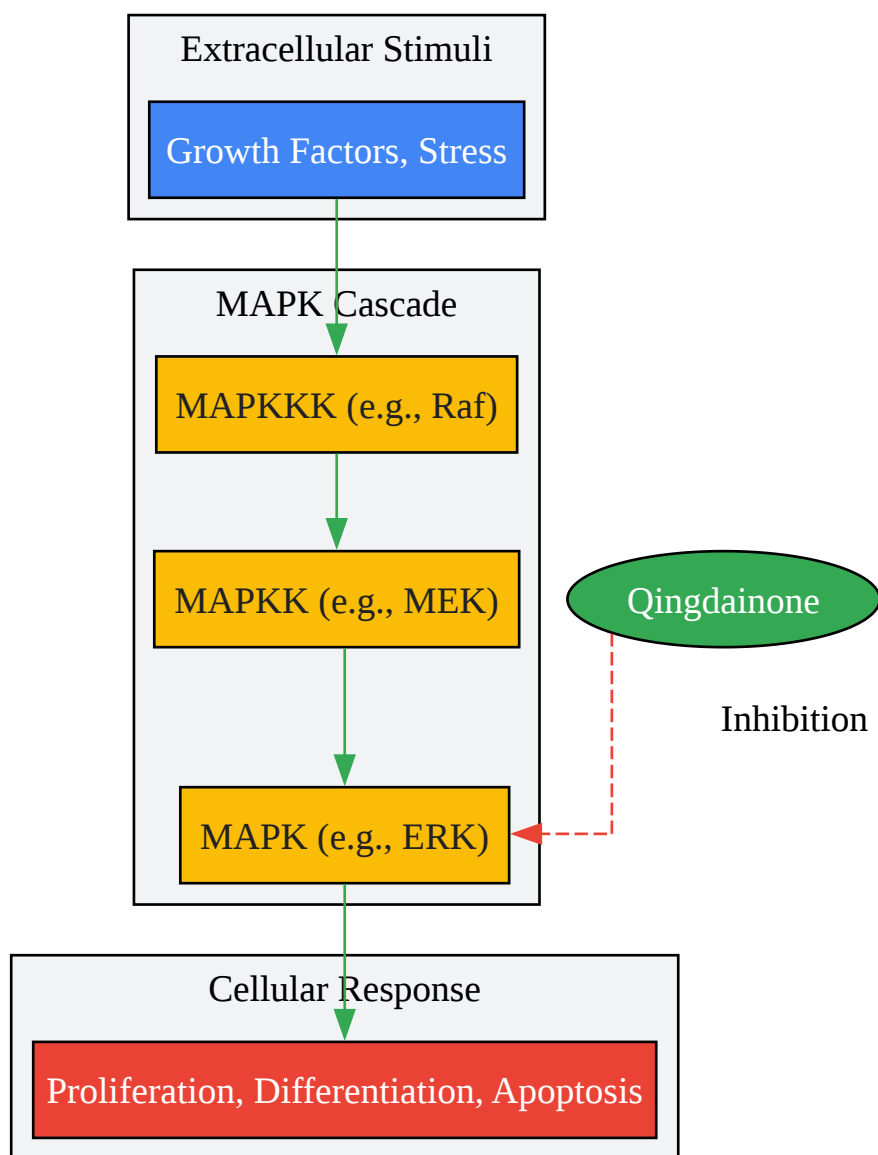
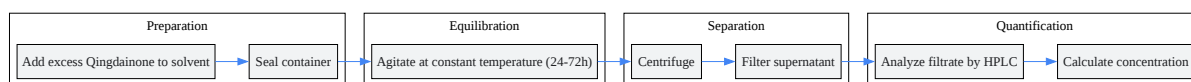
## Experimental Protocols

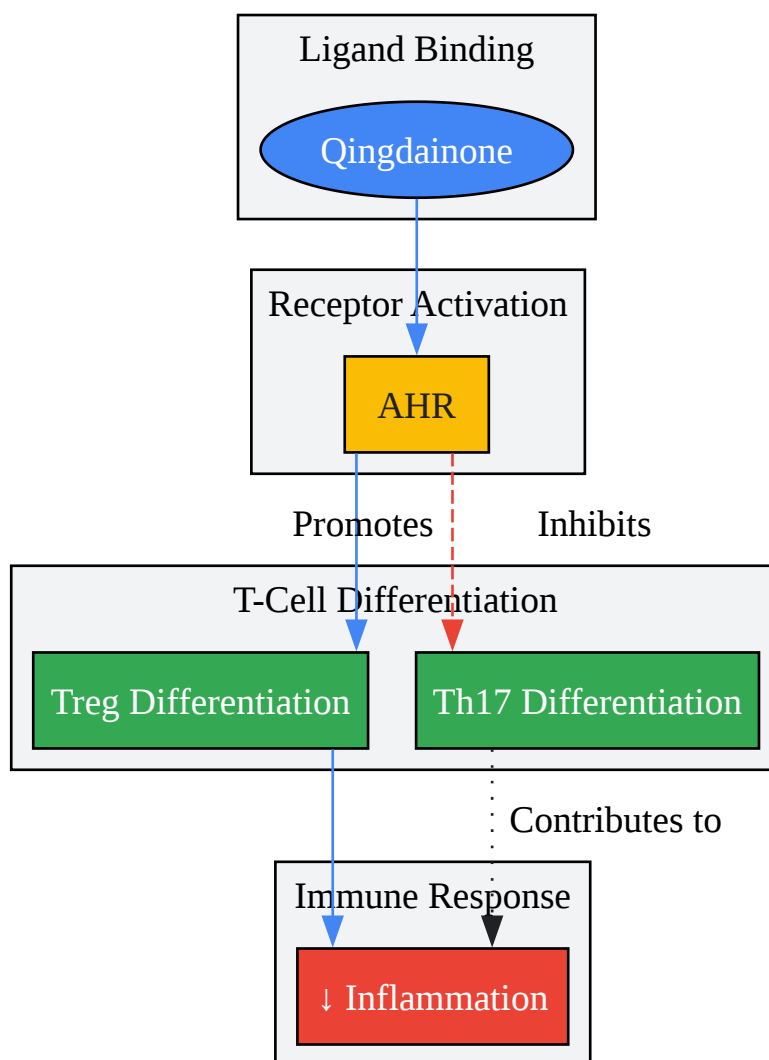
This section outlines the general methodologies for determining the key chemical properties of organic compounds like **Qingdainone**. While specific experimental details for **Qingdainone** are not always available in the public domain, these standard protocols provide a framework for its characterization.

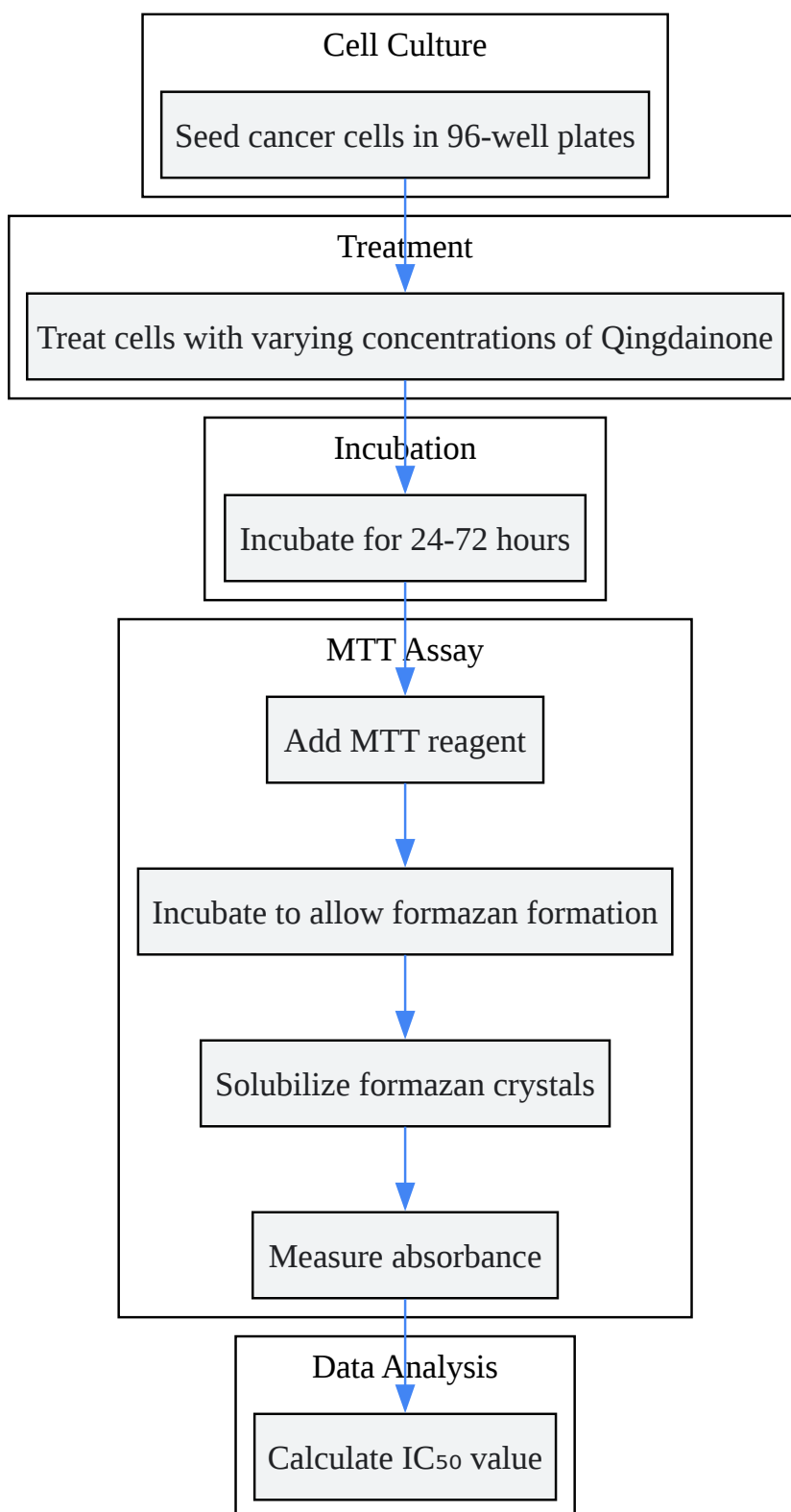
### Solubility Determination (Shake-Flask Method)

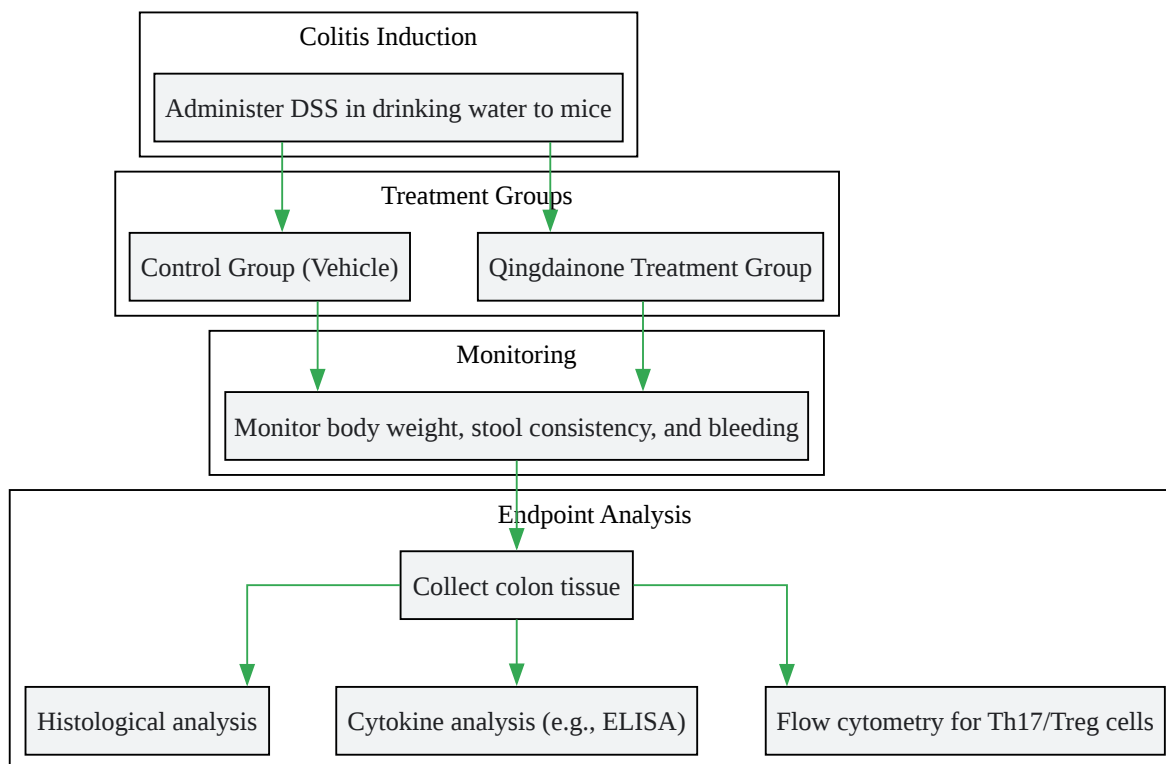
The shake-flask method is a common technique to determine the equilibrium solubility of a compound.

- **Preparation of Saturated Solution:** An excess amount of **Qingdainone** is added to a known volume of a selected solvent (e.g., DMSO, water) in a sealed, temperature-controlled container.
- **Equilibration:** The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation, followed by filtration through a chemically inert filter (e.g., PTFE syringe filter).
- **Quantification:** The concentration of **Qingdainone** in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). A calibration curve with standard solutions of known concentrations is used for accurate quantification.
- **Data Reporting:** Solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.









[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Analysis of Mitogen-Activated Protein Kinase Phosphorylation in Response to Stimulation of Histidine Kinase Signaling Pathways in Neurospora - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. texaschildrens.org [texaschildrens.org]
- 4. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Detection of Treg/Th17 cells and related cytokines in peripheral blood of chronic hepatitis B patients combined with thrombocytopenia and the clinical significance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Aryl Hydrocarbon Receptor Signalling in the Control of Gut Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Review of Qingdainone's Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192220#a-comprehensive-review-of-qingdainone-s-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)